

MCLA Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCLA hydrochloride

Cat. No.: B162012

[Get Quote](#)

CAS Number: 128322-44-1

This document provides an in-depth technical guide on MCLA (2-Methyl-6-(4-methoxyphenyl)-3,7-dihydroimidazo[1,2-a]pyrazin-3-one) hydrochloride, a highly sensitive chemiluminescent probe. It is intended for researchers, scientists, and drug development professionals working in fields where the detection of reactive oxygen species (ROS) is critical.

Core Properties and Specifications

MCLA hydrochloride is a Cypridina luciferin analog widely used for the detection and quantification of superoxide anions ($O_2^{\bullet-}$) and singlet oxygen (1O_2).^[1] Its high sensitivity makes it a valuable tool in studies related to oxidative stress, inflammation, and various pathological conditions.

Physicochemical Properties

Property	Value	Source
CAS Number	128322-44-1	MedChemExpress
Molecular Formula	C ₁₄ H ₁₄ ClN ₃ O ₂	Ruixibiotech
Molecular Weight	291.73 g/mol	Sigma-Aldrich
Appearance	Faint yellow to very dark orange powder	Sigma-Aldrich
Purity	≥98% (HPLC)	Sigma-Aldrich

Solubility

Solvent	Solubility	Notes	Source
DMSO	10 mg/mL (34.28 mM)	Requires ultrasonic and warming to 60°C. Hygroscopic DMSO can impact solubility.	MedChemExpress
DMSO	2 mg/mL	Clear solution when warmed.	Sigma-Aldrich

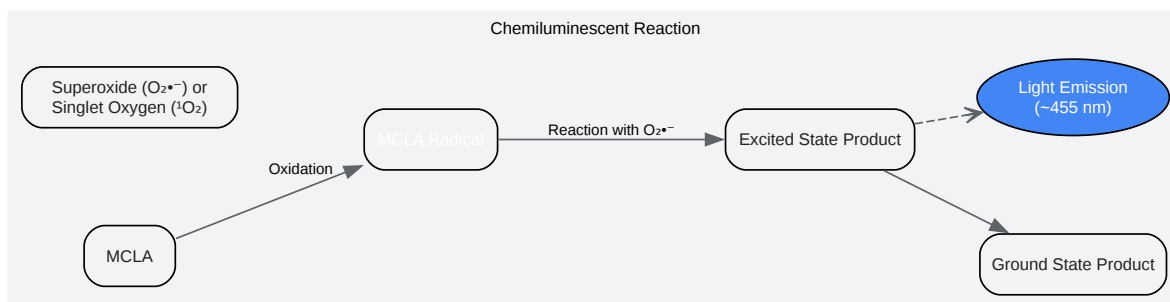
Spectral Properties

Parameter	Wavelength	Source
Excitation (Ex)	~430 nm	Sigma-Aldrich
Emission (Em)	~549 nm (fluorescence)	Sigma-Aldrich
Chemiluminescence	~455 nm (blue)	Sigma-Aldrich

Mechanism of Action

MCLA's utility as a chemiluminescent probe lies in its reaction with specific ROS, primarily superoxide and singlet oxygen. The fundamental mechanism involves the oxidation of MCLA, leading to the formation of an excited-state product that emits light upon relaxation.

The proposed mechanism for the chemiluminescence of MCLA in the presence of oxygen involves the formation of an unstable peroxide intermediate, which then decays, releasing a quantum of light.[2] The reaction is highly sensitive to pH, with the protonated form of MCLA exhibiting reduced luminescence.[2]



[Click to download full resolution via product page](#)

Mechanism of MCLA-based chemiluminescence.

Experimental Protocols

The following are generalized protocols for the use of MCLA in detecting superoxide. Researchers should optimize these protocols for their specific experimental systems.

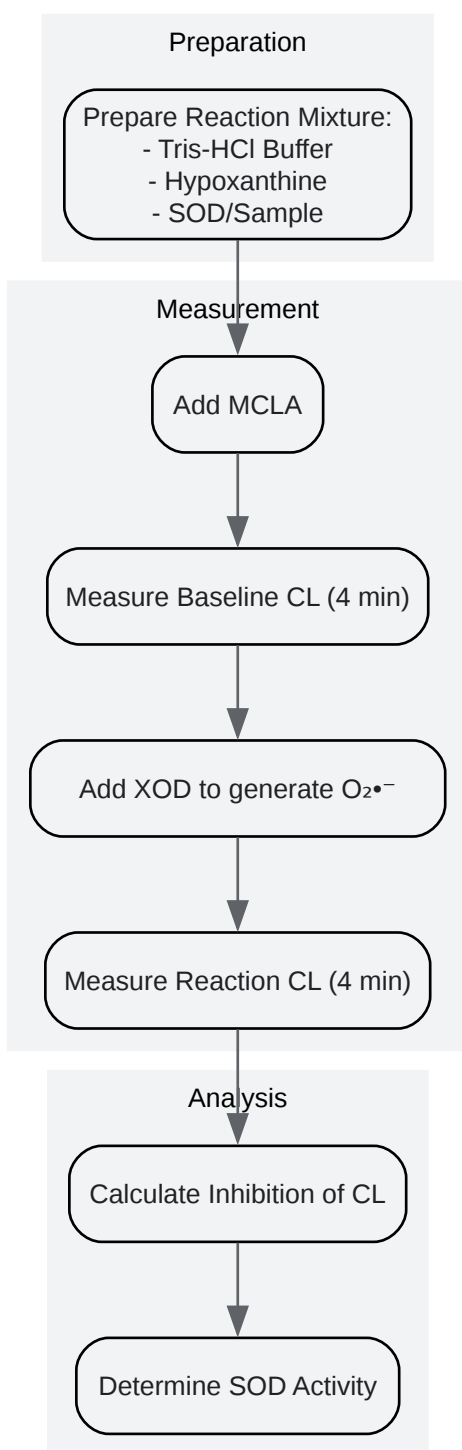
Preparation of MCLA Stock Solution

- **Reconstitution:** Prepare a stock solution of **MCLA hydrochloride** in high-quality, anhydrous DMSO. Given the potential for hygroscopic DMSO to affect solubility, using a freshly opened vial is recommended.[3]
- **Concentration:** A common stock solution concentration is 10 mg/mL.[3] Aiding dissolution may require warming the solution to 60°C and using an ultrasonic bath.[3]
- **Storage:** Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month in tightly sealed, light-protected aliquots.[3]

In Vitro Superoxide Dismutase (SOD) Activity Assay

This protocol is adapted from a method for measuring SOD activity in human erythrocytes.^[3]

- Reaction Mixture Preparation: In a total volume of 3.0 mL, prepare a standard reaction mixture containing:
 - 50 mM Tris-HCl buffer with 0.1 mM EDTA (pH 7.8)
 - 5×10^{-5} M hypoxanthine
 - Xanthine Oxidase (XOD) (6.5 U)
 - Varying concentrations of SOD (0.2 to 20 ng/mL) or sample
- Initiation of Measurement:
 - Add 1×10^{-7} M **MCLA hydrochloride** to the reaction mixture (excluding XOD).
 - Measure the baseline chemiluminescence for 4 minutes using a luminescence reader at 25°C.
 - Initiate the superoxide-generating reaction by adding XOD.
 - Continue to measure chemiluminescence for an additional 4 minutes.
- Data Analysis: The inhibition of chemiluminescence in the presence of SOD is used to calculate the SOD activity.



[Click to download full resolution via product page](#)

Workflow for in vitro SOD activity assay using MCLA.

Detection of Superoxide in Cell Culture

This protocol provides a general framework for measuring superoxide production in live cells.

- Cell Preparation: Culture cells to the desired confluency in a suitable plate format (e.g., 96-well white-walled plates for luminescence assays).
- Pre-incubation: Wash the cells with a suitable buffer (e.g., Hanks' Balanced Salt Solution).
- MCLA Loading: Add MCLA to the cells at a final concentration to be optimized by the user.
- Stimulation: If applicable, add the stimulus to induce ROS production.
- Measurement: Immediately begin measuring chemiluminescence using a plate-based luminometer. The kinetic measurement will show the rate of superoxide production.

Data Presentation

Quantitative Data Summary

Parameter	Value	Unit	Notes	Source
Purity	≥98	% (HPLC)	High purity is crucial for reliable results.	Sigma-Aldrich
Molarity (10 mg/mL)	34.28	mM	In DMSO.	MedChemExpress
Storage (Stock Solution)	-80 or -20	°C	For 6 months or 1 month, respectively.	MedChemExpress
Working Concentration (SOD Assay)	1×10^{-7}	M	MedChemExpress	
Detection Limit (Flow Injection)	0.074	nM	For superoxide.	ResearchGate

Considerations and Limitations

While MCLA is a highly sensitive probe for superoxide, researchers should be aware of potential interferences and limitations:

- **pH Sensitivity:** MCLA's chemiluminescence is pH-dependent, with reduced signal in acidic conditions.[2]
- **Autoxidation:** MCLA can undergo autoxidation in aqueous solutions, leading to a background signal.[2] Pre-incubation of the MCLA solution before addition to cells can help mitigate this. [2]
- **Quenching:** The chemiluminescent signal can be quenched by substances commonly found in biological systems, such as iron ions, glutathione, and ascorbate.[2]
- **Specificity:** While highly sensitive to superoxide, MCLA also reacts with singlet oxygen.[4] Careful experimental design and the use of specific scavengers are necessary to distinguish between different ROS.

Conclusion

MCLA hydrochloride is a powerful tool for the sensitive detection of superoxide and singlet oxygen in a variety of research applications. A thorough understanding of its mechanism of action, proper handling, and potential interferences is essential for obtaining accurate and reproducible results. The protocols and data presented in this guide provide a solid foundation for the successful implementation of MCLA-based chemiluminescence assays in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The antioxidant action of 2-methyl-6-(p-methoxyphenyl)-3,7-dihydroimidazo[1,2- α]pyrazine-3-one (MCLA), a chemiluminescence probe to detect superoxide anions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. longdom.org [longdom.org]

- 3. medchemexpress.com [medchemexpress.com]
- 4. MCLA-dependent chemiluminescence suggests that singlet oxygen plays a pivotal role in myeloperoxidase-catalysed bactericidal action in neutrophil phagosomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [MCLA Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162012#mcla-hydrochloride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com